4-Chlorophenyl mesityl sulfone molecular weight

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*4-Chlorophenyl mesityl sulfone*	
CAS No.:	*22944-35-0*	
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An In-depth Technical Guide to **4-Chlorophenyl Mesityl Sulfone**: Structure, Properties, and Synthetic Strategy

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Chlorophenyl mesityl sulfone**, a diaryl sulfone of interest in synthetic and medicinal chemistry. While specific experimental data for this compound is not extensively documented in public literature, this guide establishes its core physicochemical properties through structural analysis. By examining the well-characterized analog, 4-Chlorophenyl methyl sulfone, and fundamental principles of organic chemistry, we delineate the scientific rationale for its synthesis, potential reactivity, and applications. This document serves as a foundational resource for researchers, offering a robust theoretical framework, generalized experimental protocols, and insights into the strategic inclusion of the diaryl sulfone motif in complex molecules.

Introduction: The Diaryl Sulfone Scaffold

The diaryl sulfone moiety is a cornerstone in medicinal chemistry and materials science.[1] Characterized by a hexavalent sulfur atom double-bonded to two oxygen atoms and single-bonded to two aryl groups, this functional group imparts a unique combination of chemical stability, polarity, and conformational rigidity to a molecule. The sulfone group is a strong

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electron-withdrawing group and can act as a hydrogen bond acceptor, properties that are frequently exploited to modulate the pharmacokinetic and pharmacodynamic profiles of drug candidates.[2] Its structural stability makes it resistant to metabolic degradation, a key feature for improving the in-vivo half-life of therapeutic agents.[2]

This guide focuses on a specific, yet lesser-documented member of this class: **4-Chlorophenyl mesityl sulfone**. We will dissect its structure, compare it to a well-known analog to predict its behavior, and provide a scientifically grounded pathway for its synthesis and analysis.

Core Compound Profile: 4-Chlorophenyl Mesityl Sulfone

4-Chlorophenyl mesityl sulfone is defined by its two distinct aryl substituents: a 4-chlorophenyl group and a mesityl (2,4,6-trimethylphenyl) group. The molecular identity is established by the following core data:

Property	Value	Source
Molecular Formula	$C_{15}H_{15}ClO_2S$	N/A
Molecular Weight	294.80 g/mol	N/A
CAS Number	22944-35-0	N/A

The presence of the bulky, electron-donating mesityl group in conjunction with the electron-withdrawing 4-chlorophenyl group creates a molecule with distinct electronic and steric properties that are expected to influence its reactivity and biological interactions.

A Tale of Two Sulfones: Comparative Analysis with an Analog

To understand the likely properties of **4-Chlorophenyl mesityl sulfone**, it is instructive to compare it with its simpler, well-documented analog, 4-Chlorophenyl methyl sulfone (CAS: 98-57-7).[3]

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Property	4-Chlorophenyl Mesityl Sulfone	4-Chlorophenyl Methyl Sulfone	Rationale for Predicted Differences
Molecular Weight	294.80 g/mol	190.65 g/mol [3][4]	The mesityl group is significantly larger than the methyl group.
Lipophilicity (LogP)	Higher (Predicted)	1.05[3]	The additional nonpolar hydrocarbon structure of the mesityl group increases lipophilicity.
Steric Hindrance	Significant	Minimal	The three methyl groups on the mesityl ring create substantial steric bulk around the sulfone core.
Reactivity	Lower (Predicted)	Higher[4]	Steric hindrance from the mesityl group is expected to shield the sulfone and the aromatic ring from nucleophilic or electrophilic attack.
Solubility	Lower in polar solvents (Predicted)	Soluble in organic solvents[4]	The increased molecular weight and lipophilicity will likely decrease solubility in polar media.

This comparative analysis underscores a critical concept in drug design: small structural changes can have profound impacts on a molecule's physicochemical properties. The choice of a mesityl group over a methyl group is a deliberate design decision, likely intended to introduce steric bulk to control molecular conformation or to modulate interactions with a biological target.

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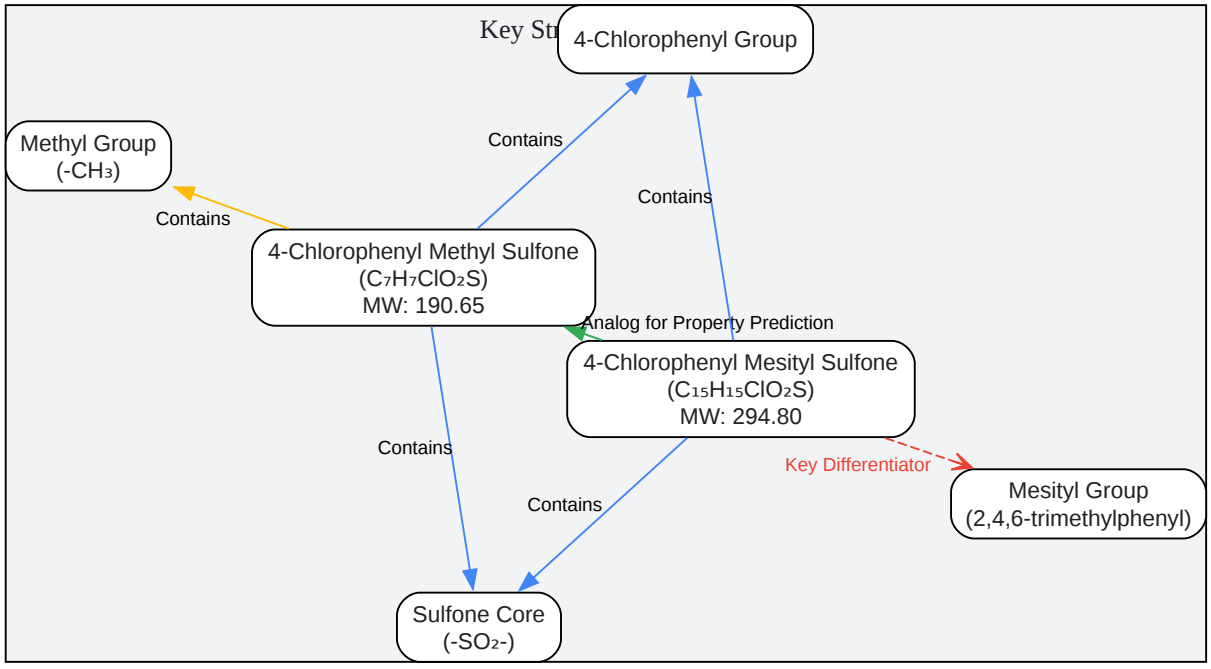

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Caption: Logical relationship between the target compound and its methyl analog.

Synthetic Strategy: A Generalized Protocol

The synthesis of diaryl sulfones is most commonly achieved via a Friedel-Crafts sulfonation or sulfonylation reaction. For **4-Chlorophenyl mesityl sulfone**, the logical disconnection approach points to two primary starting materials: a 4-chlorobenzene derivative and a mesitylene derivative.

A plausible and robust synthetic route involves the reaction of 4-chlorobenzenesulfonyl chloride with mesitylene in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$) or iron(III) chloride ($FeCl_3$).

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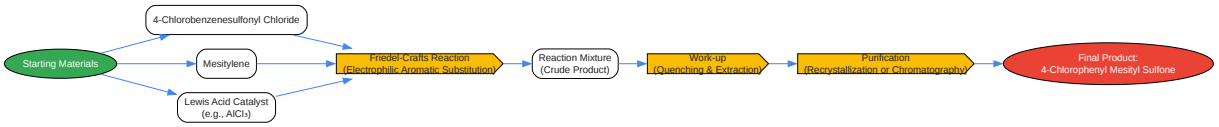

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Caption: Generalized workflow for the synthesis of **4-Chlorophenyl mesityl sulfone**.

Experimental Protocol: General Method for Synthesis

Disclaimer: This protocol is a generalized procedure based on established chemical principles for Friedel-Crafts reactions. It must be adapted and optimized by a qualified chemist. All operations should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Materials:

- 4-Chlorobenzenesulfonyl chloride
- Mesitylene
- Anhydrous aluminum chloride ($AlCl_3$)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent
- Hydrochloric acid (1M HCl)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

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- Solvents for recrystallization (e.g., ethanol, isopropanol)

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add mesitylene (1.1 equivalents) and anhydrous DCM.
- Catalyst Addition: Cool the mixture to 0 °C in an ice bath. Carefully add anhydrous aluminum chloride (1.2 equivalents) portion-wise, ensuring the temperature does not rise significantly.
- Substrate Addition: Dissolve 4-chlorobenzenesulfonyl chloride (1.0 equivalent) in anhydrous DCM and add it to the dropping funnel. Add this solution dropwise to the reaction mixture over 30-60 minutes, maintaining the temperature at 0 °C.
- Reaction Progression: After the addition is complete, allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, cool the flask back to 0 °C and slowly and carefully quench the reaction by adding crushed ice, followed by 1M HCl to dissolve the aluminum salts.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: Purify the crude solid by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel to obtain pure **4-Chlorophenyl mesityl sulfone**.
- Characterization: Confirm the identity and purity of the final product using techniques such as ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy.

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Applications in Drug Discovery and Materials Science

While specific applications for **4-Chlorophenyl mesityl sulfone** are not widely reported, the broader class of diaryl sulfones is integral to several fields:

- Medicinal Chemistry: Sulfone-containing compounds are used as antibacterial, anti-inflammatory, and anti-cancer agents.[2][5] The rigid and polar nature of the sulfone group can facilitate strong binding to target proteins.
- Polymer Science: High-performance polymers like polysulfones (PES) and polyethersulfones (PESU) utilize diaryl sulfone monomers to achieve high thermal stability and mechanical strength.
- Agrochemicals: The sulfone moiety is present in various pesticides and herbicides, where it contributes to the molecule's stability and biological activity.[4]

The unique steric profile of the mesityl group in **4-Chlorophenyl mesityl sulfone** suggests it could be a valuable building block for creating conformationally restricted molecules, a common strategy in rational drug design to enhance selectivity and potency.

Safety and Handling

No specific Safety Data Sheet (SDS) is readily available for **4-Chlorophenyl mesityl sulfone**. However, based on the data for its analog, 4-Chlorophenyl methyl sulfone, and general principles for related compounds, the following precautions should be observed:

- Hazard Class: Likely to be classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[6]
- Handling: Use in a well-ventilated area. Avoid breathing dust. Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[6]
- Storage: Store in a tightly closed container in a cool, dry place.

Researchers must conduct a thorough risk assessment before synthesizing or handling this compound.

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Conclusion

4-Chlorophenyl mesityl sulfone represents an intriguing molecular scaffold whose full potential is yet to be explored. This guide has established its fundamental identity and molecular weight (294.80 g/mol). By leveraging data from its well-studied analog, 4-Chlorophenyl methyl sulfone, and applying core principles of organic chemistry, we have provided a comprehensive framework for its synthesis, predicted its key physicochemical properties, and outlined its potential areas of application. The strategic combination of steric bulk from the mesityl group and the robust electronic properties of the diaryl sulfone core makes this compound a compelling target for future research in drug discovery and materials science.

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- To cite this document: BenchChem. [4-Chlorophenyl mesityl sulfone molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11939437#4-chlorophenyl-mesityl-sulfone-molecular-weight]

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